

Laidlomycin Propionate: Application Notes for Investigating Microbial Metabolic Pathways

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Compound of Interest

Compound Name: *Laidlomycin propionate*

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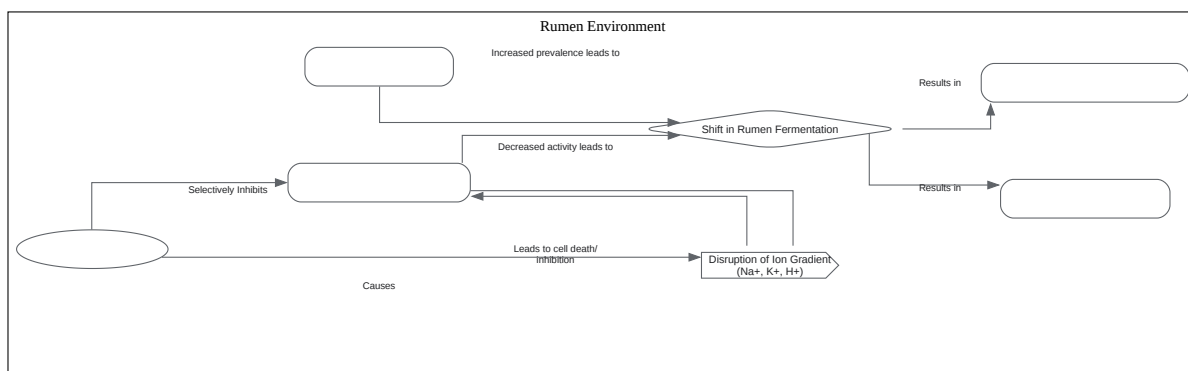
For Researchers, Scientists, and Drug Development Professionals

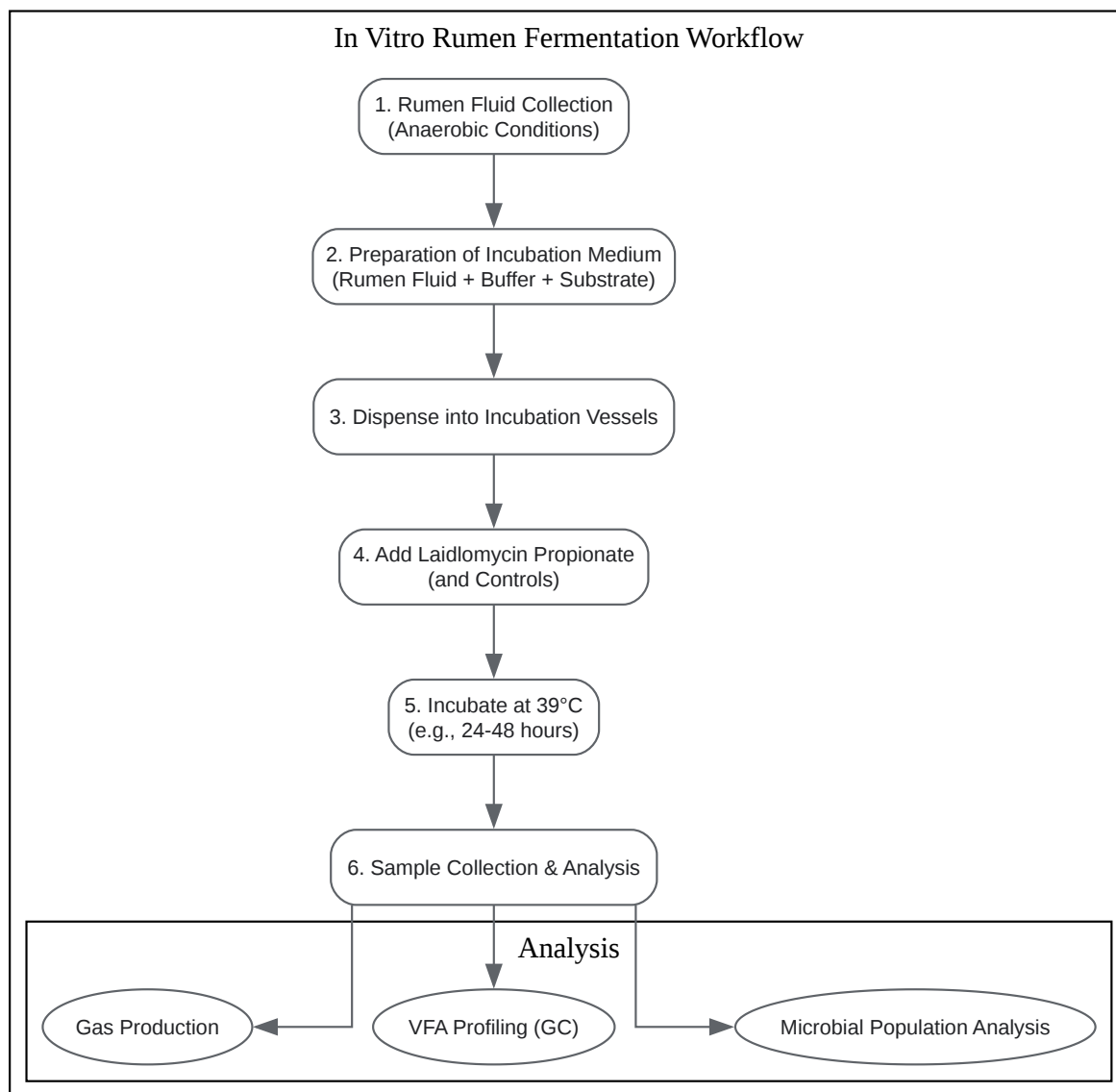
Abstract

Laidlomycin propionate is a carboxylic polyether ionophore primarily utilized in the agricultural sector as a feed additive for cattle. Its principal function is to enhance feed efficiency and promote growth by modulating the rumen microbial ecosystem. This document provides an overview of its mechanism of action and details its application in studying microbial metabolic shifts, particularly within the context of rumen fermentation. While its use as a tool for studying metabolic pathways in mammalian cell culture or for drug development is not well-documented in publicly available research, these notes offer protocols and data derived from its primary application, which may serve as a foundational reference for researchers exploring its effects on microbial metabolism.

Mechanism of Action

Laidlomycin propionate acts as an ionophore, a lipid-soluble molecule that binds and transports ions across cell membranes. Its primary mechanism involves the disruption of the transmembrane ion gradients (Na^+ , K^+ , H^+) in susceptible microorganisms, particularly Gram-positive bacteria.^[1] This disruption leads to a futile cycle of ion transport, depleting the cell's energy reserves and ultimately inhibiting its growth and metabolic functions. This selective antimicrobial action alters the composition and metabolic output of the microbial population in the rumen.





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References

- 1. Efficacy of laidlomycin propionate for increasing rate and efficiency of gain by feedlot cattle - PubMed [pubmed.ncbi.nlm.nih.gov]
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